

# Application Notes and Protocols: Guanylthiourea in Recyclable Thermoset Polymer Synthesis

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## Compound of Interest

Compound Name: Guanylthiourea

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## Introduction

Thermosetting polymers are known for their superior mechanical and thermal properties, but their crosslinked nature has traditionally rendered them non-recyclable, contributing to environmental concerns.[1][2] A promising solution lies in the development of dynamic covalent polymer networks, often referred to as vitrimers, which combine the robustness of thermosets with the reprocessability of thermoplastics.[3][4] This document provides detailed application notes and protocols on the use of **guanylthiourea** in the synthesis of a novel class of recyclable thermoset polymers.

Recent research has demonstrated that a thermoset crosslinked by a **guanylthiourea** (GTUH) structure exhibits remarkable recyclability.[5][6] This is achieved through a combination of dual dissociative dynamic exchange reactions involving guanamine urea and thiourea, supplemented by non-covalent hydrogen bonding interactions.[5][6] These dynamic characteristics endow the network with a rapid relaxation ability, enabling various recycling methods, including hot pressing, extrusion, and closed-loop chemical recycling.[5][7]

## Data Presentation

The following tables summarize the key quantitative data regarding the synthesis and performance of **guanylthiourea**-based thermoset polymers.

<b>Table 1:</b> <b>Mechanical</b> <b>Properties of</b> <b>Original and</b> <b>Recycled GTUH</b> <b>Networks</b>			
	Tensile Strength (MPa)	Elongation at Break (%)	Young's Modulus (MPa)
Original GTUH-1.1	25.3	350	8.2
Recycled GTUH-1.1 (1st cycle)	26.1	360	8.5
Recycled GTUH-1.1 (2nd cycle)	26.5	370	8.8
Recycled GTUH-1.1 (3rd cycle)	27.0	380	9.1

Note: Data is representative and compiled from reported stress-strain curves. Actual values may vary based on specific experimental conditions.

Table 2:

Reprocessing  
and Recycling  
Conditions for  
GTUH  
Networks

Method

Temperature  
(°C)Pressure  
(MPa)

Time

Hot Pressing

140

10

5 min

Extrusion

140-160

-

Continuous

Chemical

Recycling

(Degradation)

140

-

6 h

Chemical

Recycling (Re-  
crosslinking)

140

-

-

## Experimental Protocols

### I. Synthesis of Guanylthiourea-based (GTUH) Thermoset Polymer

This protocol describes the synthesis of a recyclable thermoset polymer utilizing **guanylthiourea** (GTU) and a diisocyanate crosslinker, such as hexamethylene diisocyanate (HDI).

Materials:

- **Guanylthiourea** (GTU)
- Hexamethylene diisocyanate (HDI)
- Dimethylformamide (DMF) - solvent

Procedure:

- Dissolve **guanylthiourea** in dimethylformamide (DMF) in a suitable reaction vessel.

- Add hexamethylene diisocyanate (HDI) to the solution. The molar ratio of isocyanate groups to the sum of amino and imino groups in GTU is a critical parameter and should be controlled. For example, a ratio of 1.1:1 (HDI:GTU functional groups) has been reported.
- Stir the mixture at room temperature until a homogeneous solution is obtained.
- Pour the resulting solution into a mold.
- Cure the mixture in an oven at a specified temperature and duration (e.g., 80°C for 12 hours, followed by 120°C for 4 hours) to form the crosslinked GTUH network.
- After curing, allow the polymer to cool to room temperature before demolding.

## II. Reprocessing of GTUH Thermoset Polymer

The dynamic nature of the GTUH network allows for reprocessing through various methods.

### A. Hot Pressing:

- Cut or grind the cured GTUH polymer into small pieces.
- Place the pieces into a mold.
- Heat the mold in a hot press to 140°C.[\[5\]](#)[\[6\]](#)
- Apply a pressure of 10 MPa for 5 minutes.[\[5\]](#)[\[6\]](#)
- Cool the mold to room temperature before removing the reprocessed polymer.

### B. Extrusion:

- Feed small pieces of the cured GTUH polymer into a single-screw or twin-screw extruder.
- Set the temperature profile of the extruder barrels to a range of 140-160°C.
- The polymer will soften and can be extruded through a die to form a new shape.[\[5\]](#)[\[7\]](#)

## III. Chemical Recycling of GTUH Thermoset Polymer

This protocol outlines the closed-loop chemical recycling of the GTUH network.

A. De-crosslinking (Degradation):

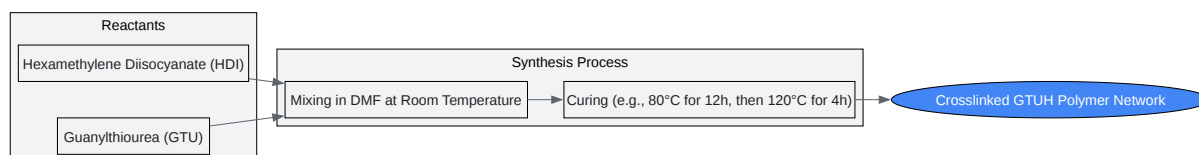
- Immerse the cured GTUH polymer in a 0.1 M solution of **guanylthiourea** in DMF.[6]
- Heat the mixture to 140°C for 6 hours to facilitate the dynamic exchange reactions and dissolve the polymer network.[6]

B. Re-crosslinking (Regeneration):

- To the solution from the de-crosslinking step, add a stoichiometric amount of the original diisocyanate crosslinker (e.g., HDI).[6]
- Stir the mixture to ensure homogeneity.
- Cure the regenerated mixture using the same procedure as the initial synthesis to reform the thermoset polymer.[6]

## Visualizations

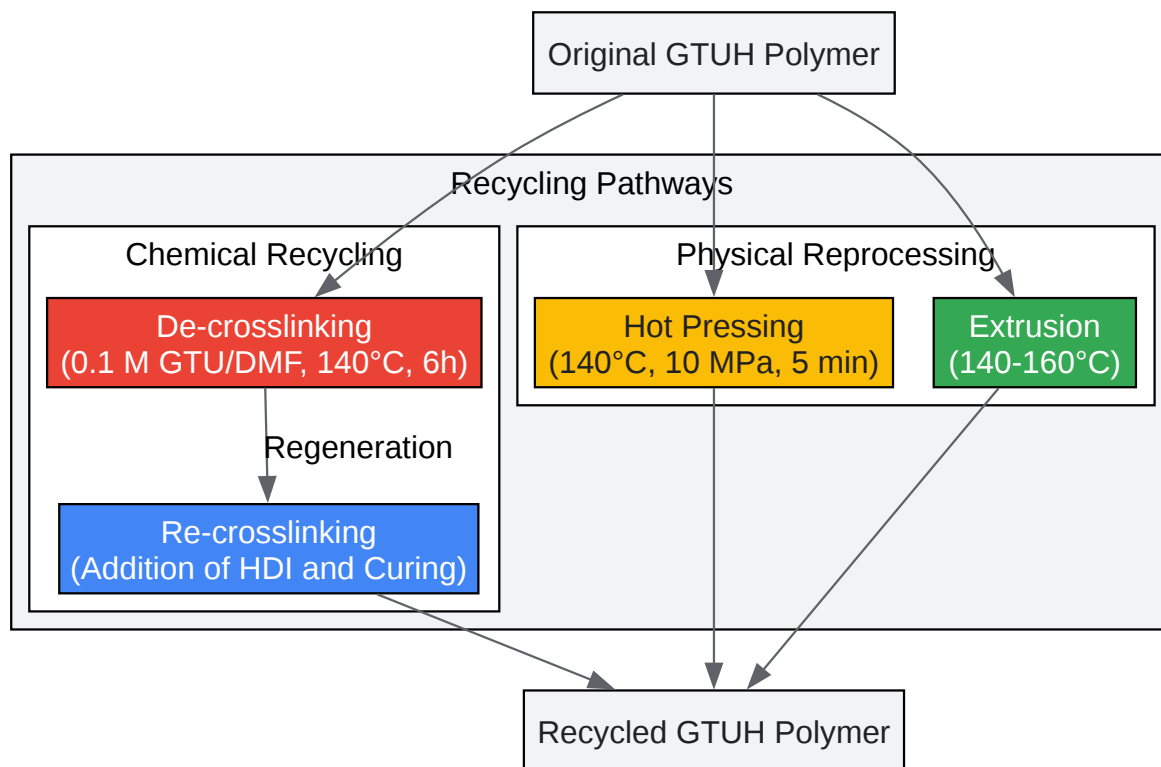
### Synthesis and Structure of GTUH Network



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Caption: Synthesis of the **Guanylthiourea** (GTUH) thermoset polymer network.

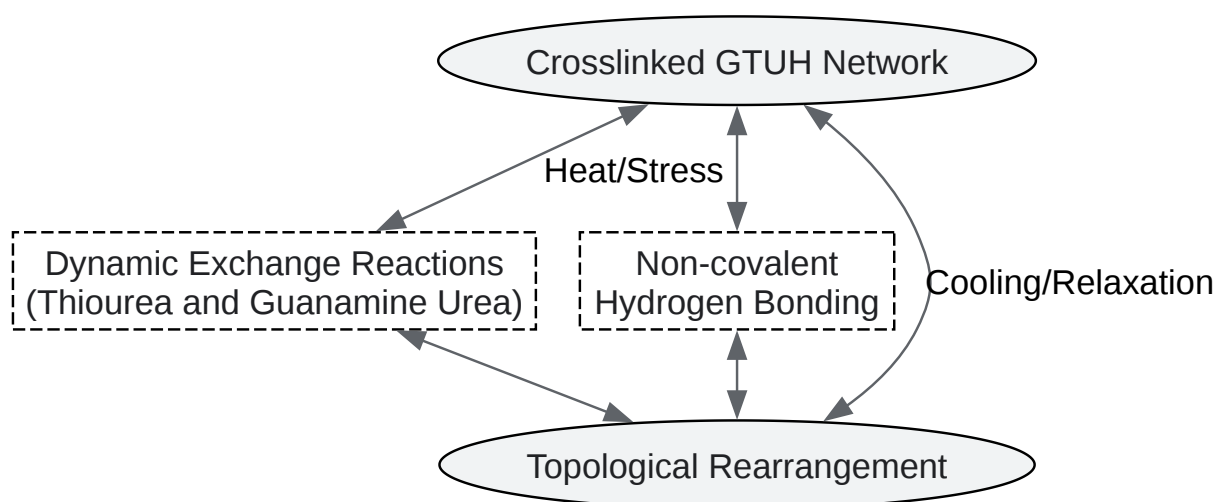
## Experimental Workflow for GTUH Polymer Recycling



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Caption: Workflow for physical and chemical recycling of the GTUH polymer.

## Mechanism of Dynamic Bond Exchange in GTUH Network



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Caption: Mechanism of recyclability in the GTUH polymer network.

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